

# triethylstibine molecular formula and structure

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Triethylstibine

Cat. No.: B1582785

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## An In-Depth Technical Guide to Triethylstibine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **triethylstibine**, including its molecular formula, structure, and relevant physicochemical data. Detailed experimental protocols for its synthesis and purification are also presented to support research and development activities.

### Molecular Formula and Structure

**Triethylstibine**, also known as triethylantimony, is an organoantimony compound. Its molecular formula is  $C_6H_{15}Sb$ .<sup>[1][2][3][4][5]</sup> The structure consists of a central antimony (Sb) atom covalently bonded to three ethyl ( $-C_2H_5$ ) groups.

### Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **triethylstibine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C6H15Sb	[1][2][3]
Molecular Weight	208.943 g/mol	[1][5][6]
CAS Registry Number	617-85-6	[1][3]
Appearance	Colorless liquid	[2]
Density	1.3224 g/cm <sup>3</sup> at 20°C	[2][3]
Melting Point	-119.25°C	[2]
Boiling Point	156-160°C	[2][3]
Solubility	Insoluble in water; miscible with ethanol and ether.	[2]
Monoisotopic Mass	208.0212 Da	[4]

Mass Spectrometry Data (Electron Ionization): The following table summarizes the appearance energy for various ions observed in the mass spectrum of **triethylstibine**.

Ion	Appearance Energy (eV)
C <sub>4</sub> H <sub>11</sub> Sb <sup>+</sup>	10.0 ± 0.3
C <sub>4</sub> H <sub>10</sub> Sb <sup>+</sup>	10.7 ± 0.3
C <sub>2</sub> H <sub>5</sub> Sb <sup>+</sup>	12.4 ± 0.3
C <sub>2</sub> H <sub>6</sub> Sb <sup>+</sup>	12.6 ± 0.3
C <sub>2</sub> H <sub>7</sub> Sb <sup>+</sup>	12.6 ± 0.3
C <sub>2</sub> H <sub>4</sub> Sb <sup>+</sup>	14.8 ± 0.3
CH <sub>3</sub> Sb <sup>+</sup>	16.5 ± 0.3
SbH <sub>2</sub> <sup>+</sup>	17.2 ± 0.3
CH <sub>4</sub> Sb <sup>+</sup>	17.4 ± 0.3
SbH <sup>+</sup>	18.3 ± 0.3
Sb <sup>+</sup>	19.2 ± 0.3
[Source: NIST Chemistry WebBook][7]	

## Experimental Protocols

The following sections detail the experimental procedures for the synthesis and purification of **triethylstibine**.

### 3.1. Synthesis of **Triethylstibine** Solution

This protocol describes the preparation of a **triethylstibine** solution using a Grignard reagent.

Materials:

- Antimony trichloride (SbCl<sub>3</sub>)
- Diethyl ether
- Grignard reagent (e.g., ethylmagnesium bromide)

- Nitrogen gas (for inert atmosphere)

Procedure:

- Under a nitrogen atmosphere, cool the Grignard reagent to  $-25^{\circ}\text{C}$ .
- Dissolve 0.28 g (or a molar equivalent) of antimony trichloride in 63.9 mL of diethyl ether.
- Add the antimony trichloride/diethyl ether solution dropwise to the cooled Grignard reagent.
- After the addition is complete, raise the temperature to  $-10^{\circ}\text{C}$  and stir the mixture for 1 hour.
- Further, increase the temperature to  $25^{\circ}\text{C}$  and continue stirring for an additional hour to yield the **triethylstibine** solution.[\[2\]](#)

### 3.2. Purification of **Triethylstibine**

This protocol outlines the purification of the synthesized **triethylstibine** solution by distillation.

Procedure:

- Under a nitrogen atmosphere, distill the ether from the **triethylstibine** solution at atmospheric pressure.
- The distillation residue is then subjected to reduced pressure distillation at an elevated temperature. The resulting distillate is a mixed solution of ether and **triethylstibine**.
- Transfer the mixed solution to a new three-necked flask and distill off the remaining ether at atmospheric pressure.
- The remaining residue in the flask is then distilled under reduced pressure to obtain crude **triethylstibine** (approximately 96% purity) with a yield of around 61%.
- For higher purity, the crude **triethylstibine** is subjected to vacuum distillation. The distillation temperature should not exceed  $80^{\circ}\text{C}$  to prevent decomposition. This final step can yield **triethylstibine** with a purity of up to 99.9995%.[\[2\]](#)

## Molecular Structure Visualization

The following diagram illustrates the molecular structure of **triethylstibine**.

Caption: Molecular structure of **triethylstibine** (C<sub>6</sub>H<sub>15</sub>Sb).

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)